

An In-depth Technical Guide to the Chemical Properties and Structure of Cyprazine

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Compound of Interest

Compound Name: Cyprazine

Cat. No.: B1669666

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Introduction

Cyprazine is a triazine herbicide, now considered obsolete, that was historically used for the post-emergence control of annual weeds in crops such as maize.^[1] Its herbicidal activity stems from its ability to inhibit photosynthesis. This technical guide provides a detailed overview of the chemical properties, structure, and mechanism of action of **cyprazine**, intended for a scientific audience.

Chemical Structure

The chemical structure of **cyprazine** is characterized by a triazine ring substituted with chlorine, a cyclopropylamino group, and an isopropylamino group.

Caption: Chemical structure of **Cyprazine**.

Chemical and Physical Properties

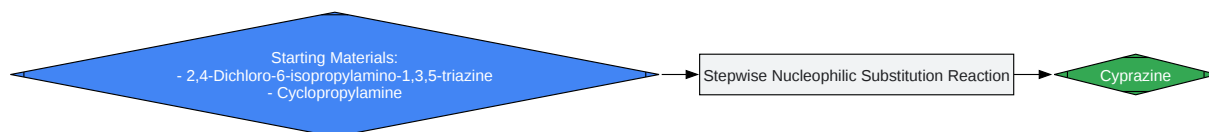
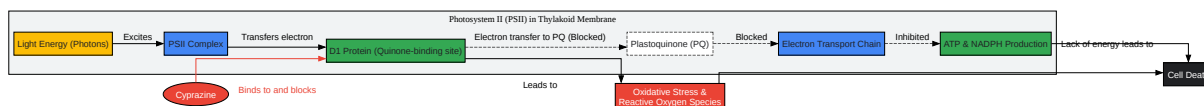
Cyprazine is a white, odorless crystalline solid.^[2] A summary of its key chemical and physical properties is presented in the table below for easy reference and comparison.

Property	Value	Unit	Source
IUPAC Name	6-chloro-N2-cyclopropyl-N4-(propan-2-yl)-1,3,5-triazine-2,4-diamine	-	Cheméo
Molecular Formula	C ₉ H ₁₄ ClN ₅	-	Cheméo, PubChem
Molecular Weight	227.69	g/mol	PubChem
CAS Number	22936-86-3	-	Cheméo
Melting Point	167	°C	PubChem
Boiling Point	366 (rough estimate)	°C	ChemBK
Density	1.2385 (rough estimate)	g/cm ³	ChemBK
Vapor Pressure	3 x 10 ⁻⁷	mm Hg at 20°C	PubChem
Water Solubility	6.9	ppm at 25°C	PubChem
LogP (Octanol/Water Partition Coefficient)	1.920	-	Cheméo

Mechanism of Action: Inhibition of Photosynthesis

As a triazine herbicide, **cyprazine**'s primary mechanism of action is the inhibition of photosynthesis in susceptible plant species.^[1] Specifically, it blocks the Hill reaction within Photosystem II (PSII) of the photosynthetic electron transport chain.^[1]

Cyprazine binds to the D1 quinone-binding protein in the chloroplast thylakoid membrane.^[3] This binding prevents the docking of plastoquinone (PQ), a crucial electron carrier. The interruption of the electron flow from PSII leads to a cascade of events, including the cessation of ATP and NADPH production, which are vital for carbon dioxide fixation.^[3] The blockage of electron transport also results in the formation of reactive oxygen species, causing oxidative stress and rapid cellular damage, ultimately leading to plant death.^[3]



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